

An In-Depth Technical Guide to Dodecyltriphenylphosphonium Bromide as a Mitochondria-Targeting Agent

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Compound of Interest

Compound Name: *Dodecyltriphenylphosphonium bromide*

Cat. No.: *B093378*

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Abstract

Dodecyltriphenylphosphonium bromide (C12TPP) is a lipophilic cation that has emerged as a significant tool in mitochondrial research and a promising candidate for targeted drug delivery. Its unique chemical structure, featuring a positively charged triphenylphosphonium head group and a twelve-carbon alkyl chain, facilitates its accumulation within the mitochondrial matrix. This targeted accumulation is driven by the large mitochondrial membrane potential. This guide provides a comprehensive technical overview of C12TPP, including its synthesis, mechanism of action, and its effects on cellular bioenergetics and signaling pathways. Detailed experimental protocols for key assays and quantitative data on its biological activities are presented to facilitate its application in research and drug development.

Introduction to Mitochondria-Targeting Agents

Mitochondria are central to cellular metabolism and are implicated in a wide array of pathologies, including cancer, neurodegenerative diseases, and metabolic disorders. This has made them an attractive target for therapeutic intervention. Mitochondria-targeting agents are designed to selectively accumulate within these organelles, thereby delivering therapeutic payloads or modulating mitochondrial function with high specificity. The most common strategy

for mitochondrial targeting involves the use of delocalized lipophilic cations (DLCs), such as the triphenylphosphonium (TPP) cation.[1] The large negative membrane potential across the inner mitochondrial membrane (approximately -180 mV) drives the electrophoretic uptake and accumulation of these positively charged molecules into the mitochondrial matrix, where their concentration can be several hundred-fold higher than in the cytoplasm.[1]

Dodecyltriphenylphosphonium Bromide (C12TPP): Core Properties

C12TPP is a member of the alkyl-TPP family of compounds. Its amphipathic nature, with a lipophilic dodecyl tail and a cationic TPP head, allows it to readily cross cellular and mitochondrial membranes.

Chemical and Physical Properties:

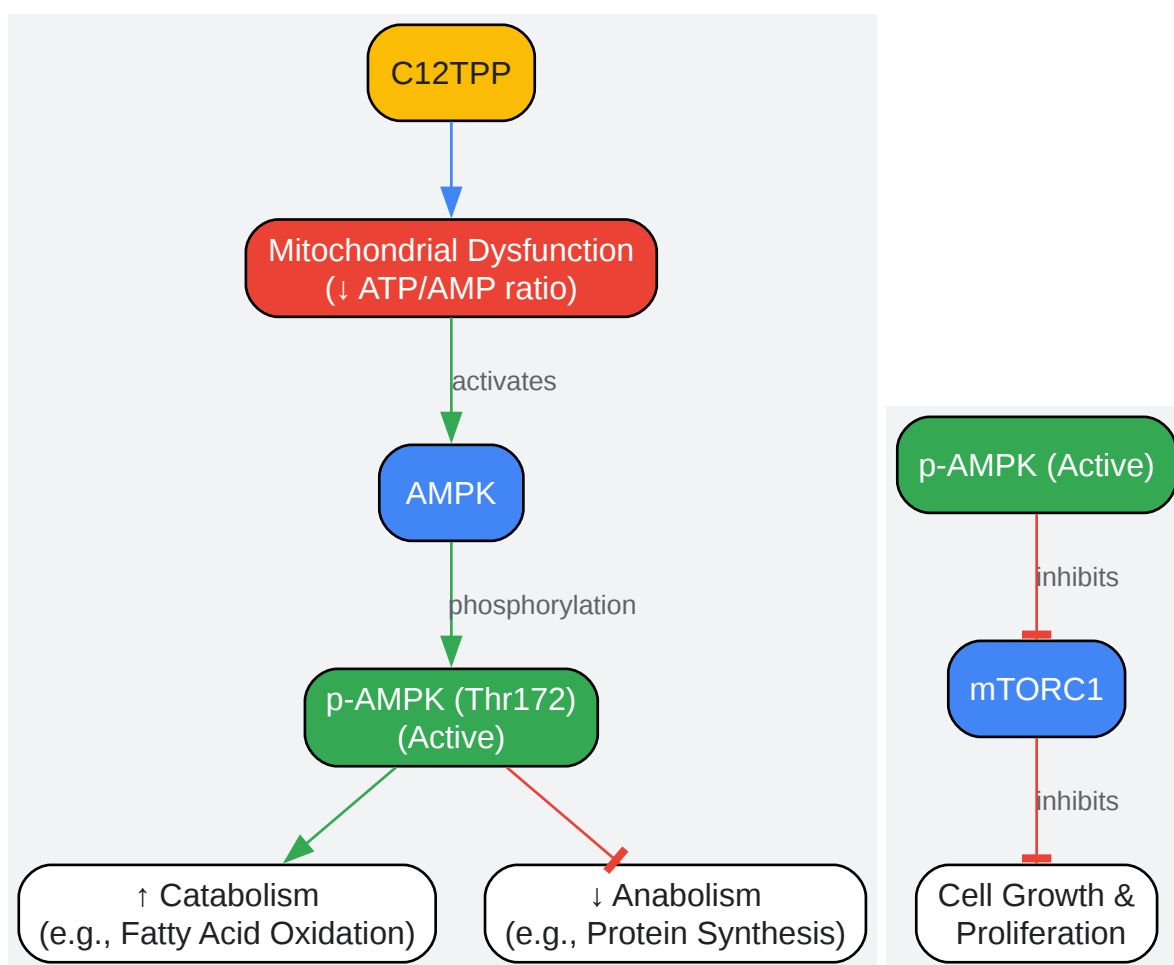
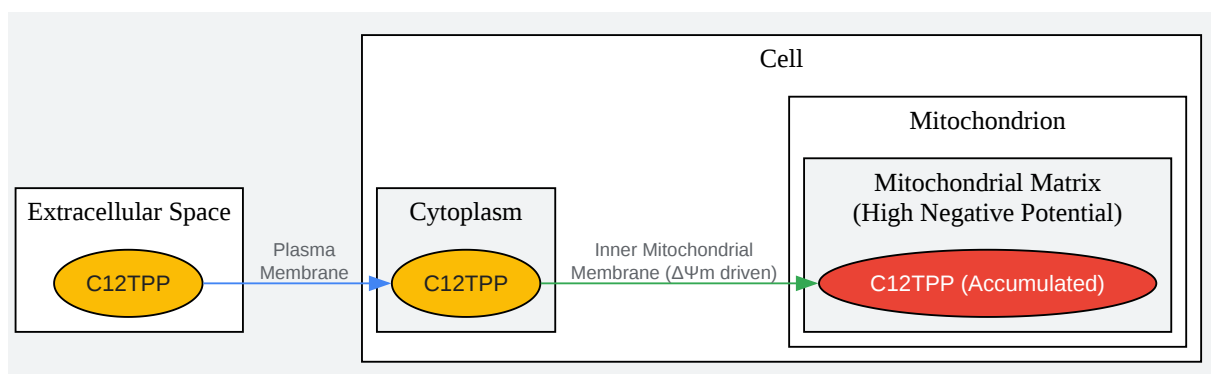
Property	Value	Reference
Chemical Formula	C ₃₀ H ₄₀ BrP	[2]
Molecular Weight	511.52 g/mol	[2]
Appearance	White to yellow powder	[3]
Melting Point	85-88 °C	[2]
CAS Number	15510-55-1	[2]

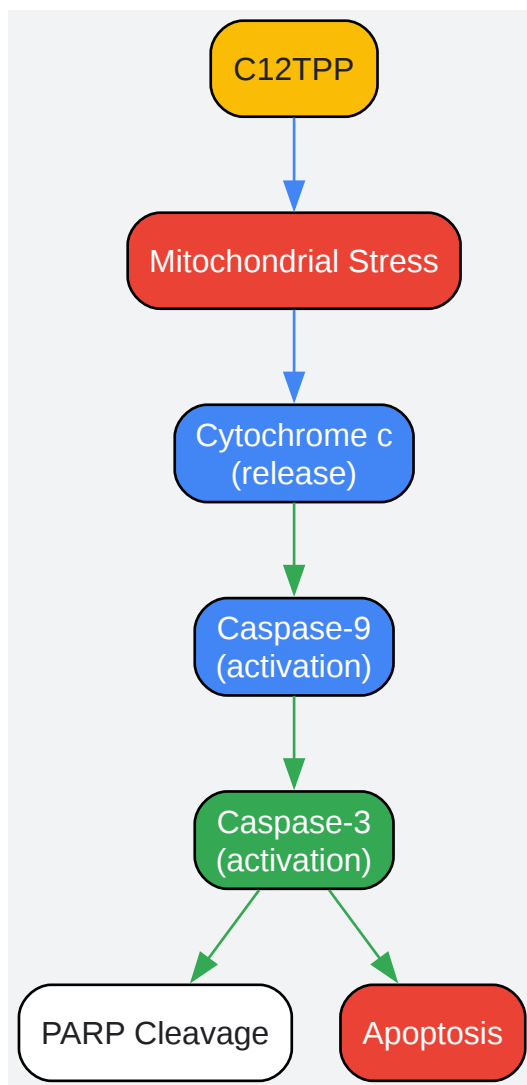
Mechanism of Mitochondrial Accumulation

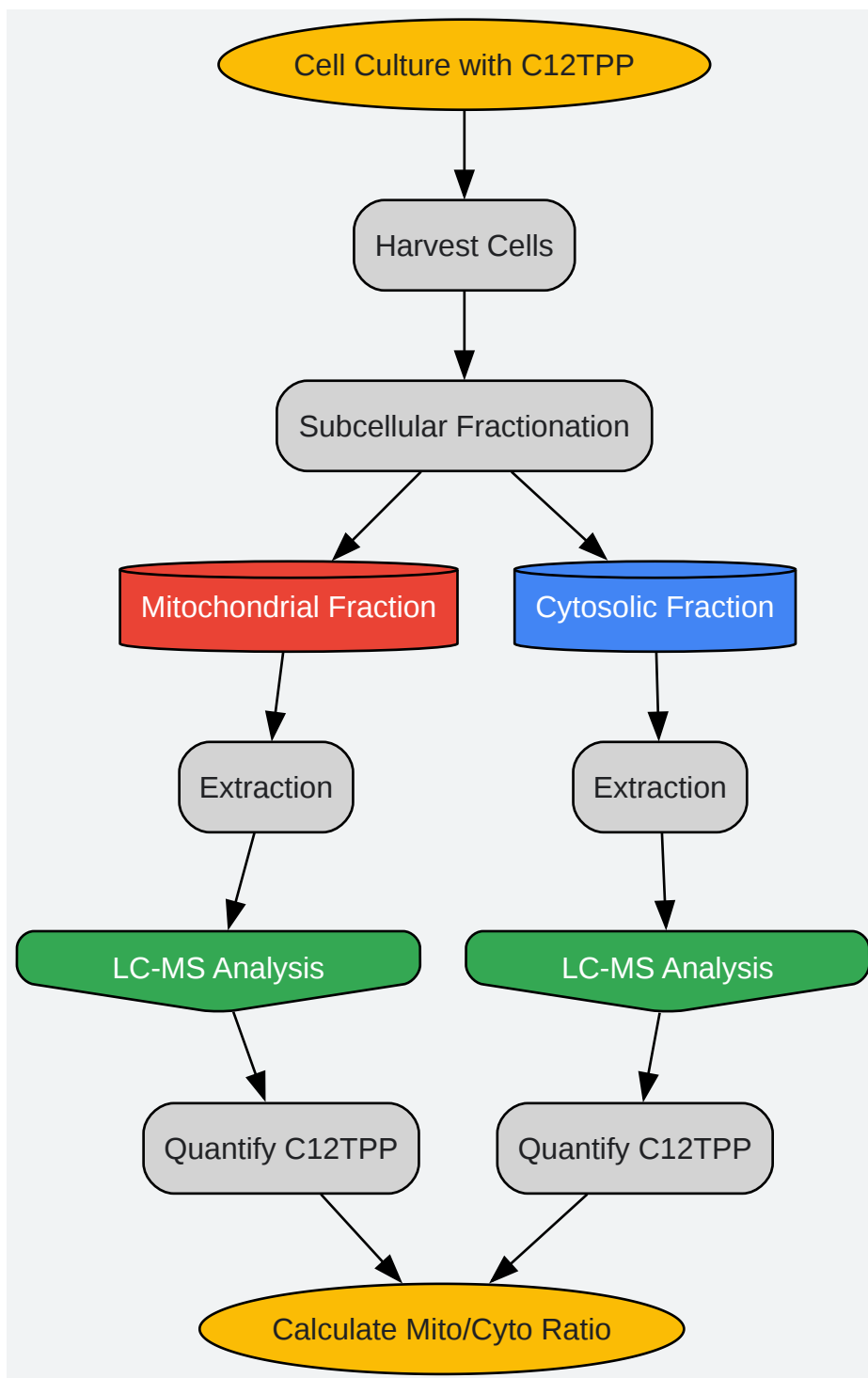
The primary driver for the mitochondrial accumulation of C12TPP is the mitochondrial membrane potential ($\Delta\Psi_m$). The process can be conceptualized as a two-step journey:

- **Cellular Uptake:** C12TPP first crosses the plasma membrane, a process facilitated by its lipophilicity.
- **Mitochondrial Sequestration:** Once in the cytoplasm, the positively charged TPP moiety is strongly attracted to the negatively charged mitochondrial matrix, leading to its significant accumulation within the mitochondria.[1]

This targeted accumulation is a key feature that enables the use of C12TPP as a carrier for delivering other molecules to the mitochondria or for directly modulating mitochondrial function.







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